

# Technical Support Center: Managing Xenon-135 Transients After Reactor Shutdown

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## Compound of Interest

Compound Name: Xenon-135

Cat. No.: B1198187

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This guide provides technical information and troubleshooting procedures for researchers, scientists, and professionals dealing with the operational challenges of "xenon dead time" following a nuclear reactor shutdown.

## Frequently Asked Questions (FAQs)

**Q1:** What is **Xenon-135** and why is it problematic in a nuclear reactor?

**A1:** **Xenon-135** ( $^{135}\text{Xe}$ ) is a radioactive isotope of xenon produced during nuclear fission. It is the most powerful known neutron absorber, with a neutron absorption cross-section of about 3 million barns.<sup>[1][2]</sup> This high probability of absorbing neutrons, which are essential to sustain a chain reaction, means  $^{135}\text{Xe}$  acts as a "neutron poison" that can slow or halt the reactor's operation.<sup>[1][3]</sup> Its impact on reactor control is a significant factor in both operational stability and safety, and it played a major role in the Chernobyl disaster.<sup>[3][4]</sup>

**Q2:** What is the primary cause of "xenon dead time"?

**A2:** "Xenon dead time," also known as the "iodine pit" or "xenon pit," is a period following a significant power reduction or shutdown where the reactor cannot be restarted.<sup>[3][4][5]</sup> This occurs due to a transient imbalance in **Xenon-135** concentration.

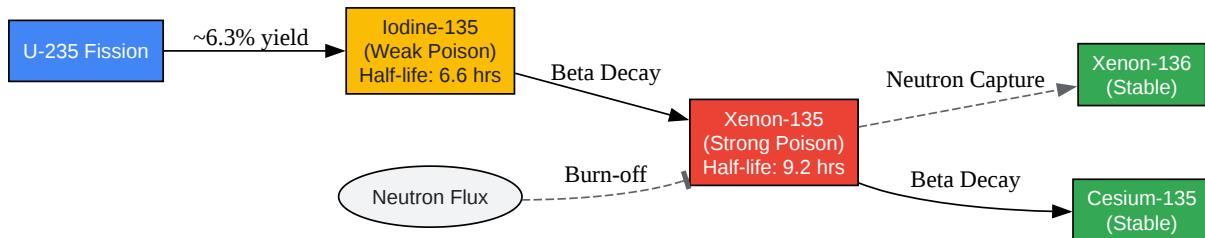
- **During Operation:**  $^{135}\text{Xe}$  is produced primarily from the decay of Iodine-135 ( $^{135}\text{I}$ ) and is removed (or "burned off") by absorbing neutrons.<sup>[1]</sup>

- After Shutdown: The neutron flux drops to near zero, stopping the "burn-off" of  $^{135}\text{Xe}$ . However, the accumulated  $^{135}\text{I}$  (with a half-life of 6.6 hours) continues to decay, producing more  $^{135}\text{Xe}$ .<sup>[6][7]</sup>

This leads to a rapid increase in  $^{135}\text{Xe}$  concentration, which introduces a large amount of negative reactivity. If this negative reactivity exceeds the reactor's available positive reactivity reserve from its control rods or other systems, the reactor cannot achieve criticality (a self-sustaining chain reaction) and is effectively "poisoned out."<sup>[2][6]</sup>

Q3: How is **Xenon-135** produced and removed in the reactor core?

A3: **Xenon-135** dynamics are governed by a decay and transmutation chain. About 95% of  $^{135}\text{Xe}$  is produced from the beta decay of Iodine-135, which itself is a common fission product.<sup>[4][6]</sup>  $^{135}\text{Xe}$  is removed from the core through two primary mechanisms: its own radioactive decay into Cesium-135 ( $^{135}\text{Cs}$ ) with a half-life of 9.2 hours, and by absorbing a neutron to become the stable, non-poisonous Xenon-136 ( $^{136}\text{Xe}$ ).<sup>[3][6]</sup>



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**Xenon-135** production and removal pathway.

Q4: How long does xenon dead time typically last?

A4: The duration of xenon dead time depends on the reactor's power level before shutdown. After a shutdown from full power, the  $^{135}\text{Xe}$  concentration peaks approximately 9 to 11 hours later.<sup>[6][8]</sup> The reactor may be impossible to restart for a period that can last several tens of hours.<sup>[3]</sup> Typically, after about 35 to 40 hours, the  $^{135}\text{Xe}$  has decayed sufficiently to allow a restart.<sup>[6]</sup> After about 3 days, the core can be considered free of  $^{135}\text{Xe}$ .<sup>[3][7]</sup>

## Troubleshooting Guide: Reactor Restart Issues

Issue: Cannot Achieve Criticality During Reactor Restart Attempt

This is the defining characteristic of being in a state of "xenon preclusion" or "poison outage."

The negative reactivity from the xenon peak is greater than the available positive reactivity from the control system.

Time Since Shutdown (Hours)	Typical $^{135}\text{Xe}$ Reactivity	Recommended Action
0 - 1	Near equilibrium, rising	Immediate Restart Window: If a restart is necessary, it must be initiated promptly (often within 20-40 minutes) before the $^{135}\text{Xe}$ buildup becomes insurmountable. <sup>[6]</sup> This is known as the "poison override" time.
1 - 20	High and increasing to peak	Wait: The reactor is likely within the "xenon dead time." Attempting a restart is futile as there is insufficient reactivity to overcome the poison. Monitor core parameters and wait for xenon to decay.
20 - 40	Decreasing from peak	Prepare for Restart: As the $^{135}\text{Xe}$ decays, its negative reactivity will eventually fall below the available positive reactivity. A restart becomes possible.
> 40	Approaching pre-shutdown levels or lower	Normal Restart: The xenon concentration is low enough that it no longer prevents criticality. Proceed with standard restart protocols.

Note: The reactivity values are illustrative. Actual values are highly dependent on reactor design, fuel burnup, and pre-shutdown power history.<sup>[9]</sup>

## Operational Protocols & Methodologies

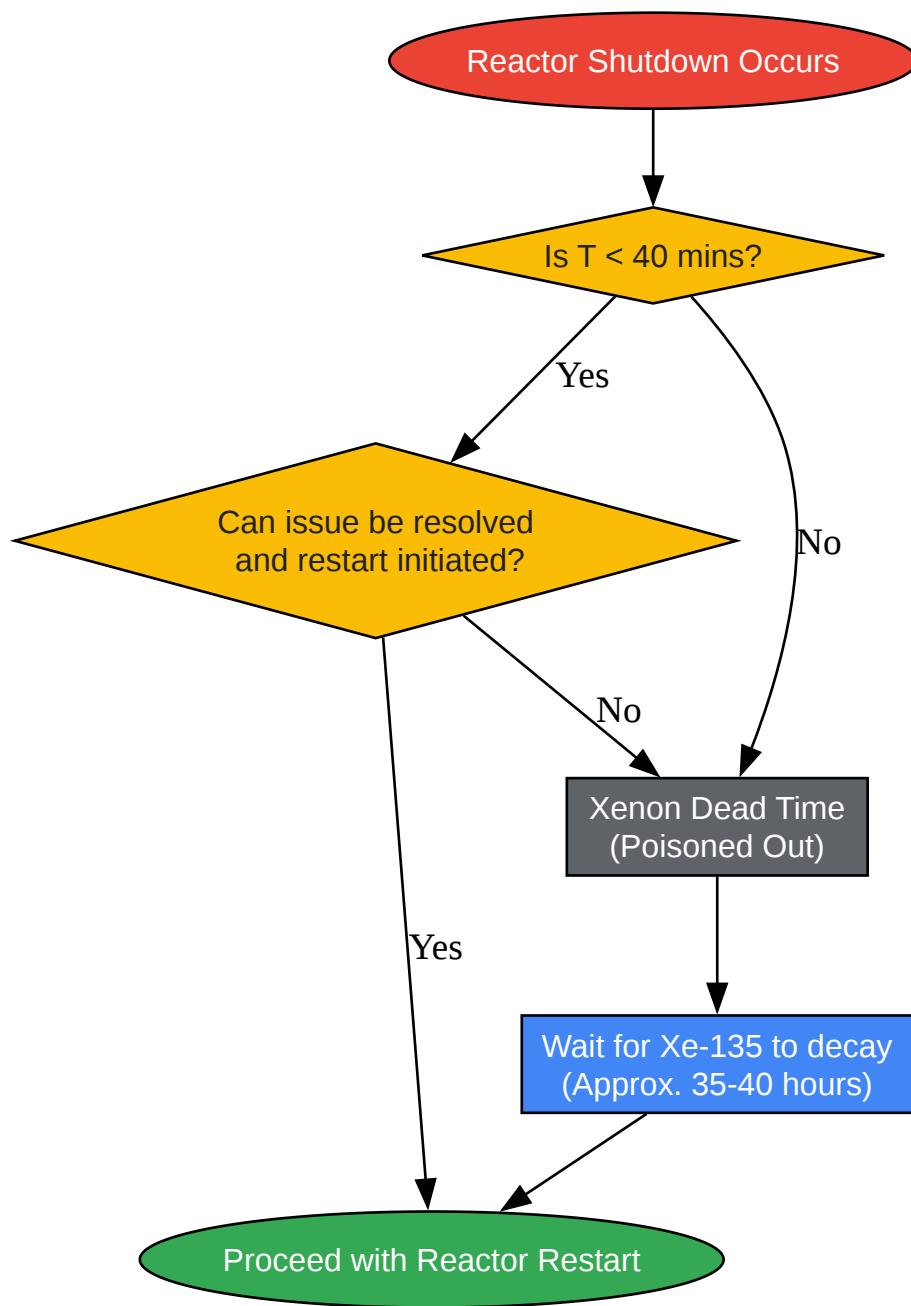
### Protocol 1: Managing a "Poison-Prevent" Power Reduction

If a full shutdown is not required, reducing power to a level of 60% or higher can prevent the reactor from entering a poisoned-out state.[6][10] At this power level, there is still sufficient neutron flux to burn off a significant amount of the newly produced  $^{135}\text{Xe}$ , preventing the concentration from reaching a peak that would force a complete shutdown.[6]

#### Protocol 2: Overriding Xenon Dead Time

Overcoming xenon dead time is primarily a matter of reactor design and operational timing.

- **Design for Excess Reactivity:** Modern reactors are designed with sufficient excess positive reactivity in their control systems to "override" a portion of the xenon transient.[3][10] This allows them to restart even as xenon levels begin to rise. Boiling Water Reactors (BWRs) often have xenon override capability for their entire fuel cycle, while Pressurized Water Reactors (PWRs) may lose this ability near the end of a cycle.[10][11]
- **Prompt Restart:** If a trip occurs, operators have a short window (e.g., 20-40 minutes) to identify and resolve the issue and begin a restart before the xenon concentration builds to a prohibitive level.[6]
- **Controlled Shutdown (if possible):** In situations where a shutdown is planned, a slow power reduction can, in some scenarios, help minimize the subsequent dead time compared to a sudden scram.[12]
- **Waiting for Decay:** If the override window is missed, the only viable protocol is to wait until the  $^{135}\text{Xe}$  naturally decays. The reactor must be kept in a stable shutdown state until calculations show that a restart is possible.[4]



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Decision workflow for reactor restart after shutdown.

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